

An In-depth Technical Guide to the Physical Properties of Potassium Hydroxide Pellets

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Compound of Interest

Compound Name: Potassium hydroxide

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This technical guide provides a comprehensive overview of the core physical properties of **potassium hydroxide** (KOH) pellets. Intended for researchers, scientists, and professionals in drug development, this document details quantitative physical data, outlines experimental protocols for their determination, and presents visual workflows for key procedures and safety considerations.

Core Physical and Chemical Properties

Potassium hydroxide, commonly known as caustic potash, is a prototypical strong base.[1] It is an inorganic compound with the formula KOH.[1] In its solid form, it is typically supplied as white, odorless, and hygroscopic pellets.[2] The pellet form offers a low surface area, which facilitates convenient handling and storage.[1] Most commercial samples of **potassium hydroxide** are approximately 85-90% pure, with the remainder being primarily water and carbonates.[1][3]

The dissolution of **potassium hydroxide** in water is a strongly exothermic process.[1] Due to its high affinity for water, KOH is an effective desiccant in laboratory settings, often used for drying basic solvents.[1]

Data Presentation: Physical Properties of Potassium Hydroxide

The following tables summarize the key physical properties of **potassium hydroxide** pellets based on available technical data.

Property	Value
Appearance	White, deliquescent solid in various forms such as pellets, flakes, or rods.[1][4]
Odor	Odorless.[1][2]
Molecular Formula	KOH
Molar Mass	56.11 g/mol .[2]
CAS Number	1310-58-3.[2]

Thermal Properties	Value
Melting Point	360-410 °C (680-770 °F; 633-683 K).[1][3][5]
Boiling Point	1,327 °C (2,421 °F; 1,600 K).[1][5]
Heat of Fusion	7.5 kJ/mol.[2]

Density and Solubility	Value
Density	2.044 g/cm ³ at 20 °C.[1][5]
Bulk Density	1100-1300 kg/m ³ . [6]
Solubility in Water	Highly soluble. 121 g/100 mL at 25 °C.[1][2]
Solubility in other Solvents	Soluble in alcohol and glycerol; insoluble in ether.[1]

Other Properties	Value
pH	Strongly alkaline; ~13.5 (for a 0.1 M solution).[7]
Hygroscopic Nature	Highly hygroscopic and deliquescent, readily absorbing moisture and carbon dioxide from the air.[1][2][8]
Vapor Pressure	1 mmHg at 719 °C.[2]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **potassium hydroxide** pellets. These protocols are based on standard laboratory practices and should be performed with strict adherence to safety guidelines.

Determination of Melting Point

The melting point of **potassium hydroxide** pellets can be determined using the capillary method with a digital melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle (ceramic or agate)
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** Due to the hygroscopic nature of KOH, sample preparation should be conducted in a dry atmosphere (e.g., a glove box or under a stream of dry nitrogen). A small sample of **potassium hydroxide** pellets is quickly crushed into a fine powder using a mortar and pestle.
- **Capillary Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm. The closed end of the capillary is tapped gently on a hard surface to ensure tight packing.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus. The sample is heated rapidly to a temperature approximately 20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.

- Observation: The temperature at which the first drop of liquid appears is recorded as the initial melting point, and the temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The melting range provides an indication of purity.

Determination of Boiling Point

Given the very high boiling point of **potassium hydroxide** (1,327 °C), its determination requires specialized high-temperature equipment and is not typically performed in a standard laboratory setting. The Thiele tube method, commonly used for organic compounds, is not suitable for this temperature range. High-temperature distillation or thermal analysis techniques such as thermogravimetric analysis (TGA) coupled with mass spectrometry (MS) would be required for accurate determination.

Determination of Density

The density of **potassium hydroxide** pellets can be determined using the displacement method.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A non-reactive, anhydrous liquid of known density in which KOH is insoluble (e.g., a high-boiling point hydrocarbon like decane)
- Spatula
- Forceps

Procedure:

- Mass of Pellets: A known mass of **potassium hydroxide** pellets is accurately weighed using an analytical balance.
- Volume of Liquid: A known volume of the anhydrous, non-reactive liquid is placed in a graduated cylinder or pycnometer.

- Displacement: The weighed **potassium hydroxide** pellets are carefully added to the liquid. The new volume is recorded.
- Calculation: The volume of the pellets is the difference between the final and initial liquid volumes. The density is then calculated by dividing the mass of the pellets by their volume.

Determination of Solubility in Water

The solubility of **potassium hydroxide** in water can be determined by preparing a saturated solution at a specific temperature.

Apparatus:

- Constant temperature water bath
- Stirring hot plate with a magnetic stirrer
- Beakers
- Volumetric flasks
- Analytical balance
- Filtration apparatus

Procedure:

- Saturated Solution Preparation: An excess amount of **potassium hydroxide** pellets is added to a known volume of deionized water in a beaker at a constant temperature, maintained by a water bath. The solution is stirred continuously until equilibrium is reached (i.e., no more solid dissolves).
- Sample Extraction: A known volume of the clear, saturated supernatant is carefully withdrawn.
- Mass Determination: The mass of the extracted saturated solution is determined. The solution is then evaporated to dryness, and the mass of the remaining solid KOH is measured.

- Calculation: The solubility is expressed as grams of KOH per 100 mL or 100 g of water at the specified temperature.

Assessment of Hygroscopicity

The hygroscopic nature of **potassium hydroxide** pellets can be qualitatively and quantitatively assessed using gravimetric analysis.

Apparatus:

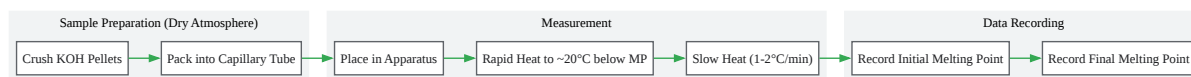
- Analytical balance
- Controlled humidity chamber or a desiccator with a saturated salt solution to maintain a specific relative humidity.
- Weighing dish

Procedure:

- Initial Weighing: A pre-dried weighing dish containing a small number of **potassium hydroxide** pellets is accurately weighed.
- Exposure: The weighing dish with the sample is placed in a controlled humidity chamber at a specified relative humidity and temperature.
- Periodic Weighing: The sample is weighed at regular intervals until a constant weight is achieved, indicating that equilibrium with the surrounding atmosphere has been reached.
- Calculation: The percentage increase in mass is calculated to quantify the amount of water absorbed.

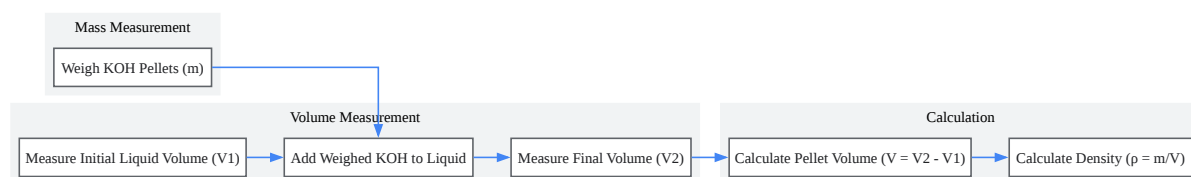
Visualizations

The following diagrams illustrate key experimental workflows and logical relationships for handling and characterizing **potassium hydroxide** pellets.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Density Determination.



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Caption: Safety and Handling Precautions for KOH.

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